

side-by-side comparison of TBT1 functional assays

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Compound of Interest

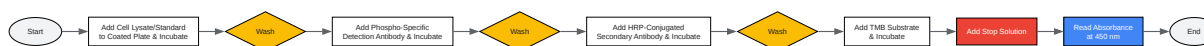
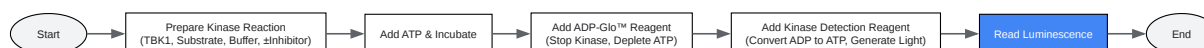
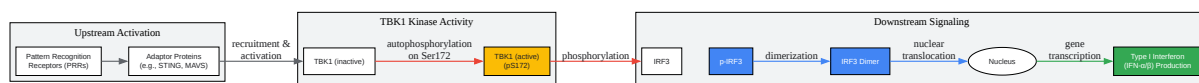
Compound Name: TBT1

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TBK1 Signaling Pathway

TBK1 is a key node in several signaling cascades. A primary function of TBK1 is the phosphorylation of Interferon Regulatory Factor 3 (IRF3), which leads to its dimerization, nuclear translocation, and the subsequent induction of type I interferons.[1][5][6] This signaling pathway is central to the antiviral response.



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References

- 1. TANK-binding kinase 1 - Wikipedia [en.wikipedia.org]
- 2. bpsbioscience.com [bpsbioscience.com]
- 3. bellbrooklabs.com [bellbrooklabs.com]
- 4. researchgate.net [researchgate.net]
- 5. aacrjournals.org [aacrjournals.org]
- 6. TANK-Binding Kinase 1 (TBK1) Isoforms Negatively Regulate Type I Interferon Induction by Inhibiting TBK1-IRF3 Interaction and IRF3 Phosphorylation - PMC [pmc.ncbi.nlm.nih.gov]
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